

Application Notes and Protocols for NSC745885 in In Vivo Mouse Models

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Compound of Interest

Compound Name: NSC745885

Cat. No.: B1680396

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vivo use of **NSC745885** in mouse models, with a focus on oncology research. The protocols and data presented are based on established preclinical studies.

Mechanism of Action

NSC745885 is a novel anti-tumor agent that selectively targets cancer cells.^[1] Its primary mechanism of action involves the downregulation of Enhancer of zeste homolog 2 (EZH2) through proteasome-mediated degradation.^[1] Additionally, **NSC745885** has been shown to decrease the expression of the X-linked inhibitor of apoptosis protein (XIAP), a key regulator of apoptosis, leading to increased cancer cell death.^[1]

Quantitative Data Summary

The following table summarizes the dosage and administration of **NSC745885** in a preclinical mouse model of tongue cancer.

| Parameter | Details | Reference |
|----------------------|---|---------------------|
| Compound | NSC745885 | [1] |
| Animal Model | Eight-week-old NOD/SCID (NOD.CB17-Prkdcscid/J) mice | [1] |
| Tumor Model | Xenograft of human tongue squamous cell carcinoma (SAS cells) | [1] |
| Dosage | 2 mg/kg body weight | [1] |
| Administration Route | Intraperitoneal (i.p.) injection | [1] |
| Frequency | Once daily | [1] |
| Duration | 10 days | [1] |
| Formulation | Suspension (Vehicle details may vary, see protocol below) | [1] |

Experimental Protocols

This section outlines a detailed protocol for a typical in vivo efficacy study of **NSC745885** in a mouse xenograft model.

1. Animal Model and Husbandry:

- Use immunodeficient mice, such as NOD/SCID, to prevent rejection of human tumor xenografts.
- House animals in a pathogen-free environment with controlled temperature, humidity, and a 12-hour light/dark cycle.
- Provide ad libitum access to sterile food and water.
- Allow for an acclimatization period of at least one week before the start of the experiment.

2. Cell Culture and Tumor Inoculation:

- Culture human tongue cancer cells (e.g., SAS cells) under standard conditions (e.g., DMEM, 10% FBS, 1% penicillin-streptomycin at 37°C, 5% CO₂).

- Harvest cells during the logarithmic growth phase and resuspend in a suitable medium (e.g., sterile PBS) for injection.
- Subcutaneously inoculate the desired number of cells (e.g., 1×10^6 cells in 100 μL) into the flank of each mouse.

3. **NSC745885** Formulation and Administration:

- Formulation: As **NSC745885** is poorly soluble in aqueous solutions, a suspension is typically used.^[1] A common approach for similar compounds involves vehicles such as:
 - Dimethyl sulfoxide (DMSO)
 - Polyethylene glycol (PEG)
 - Cremophor EL
- A suggested starting point for vehicle formulation could be a mixture of DMSO and PEG, further diluted with sterile saline or PBS. It is critical to perform solubility and stability testing for the specific batch of **NSC745885**.
- Administration: Administer **NSC745885** via intraperitoneal injection at a dosage of 2 mg/kg body weight. The injection volume should be kept consistent (e.g., 100-200 μL).

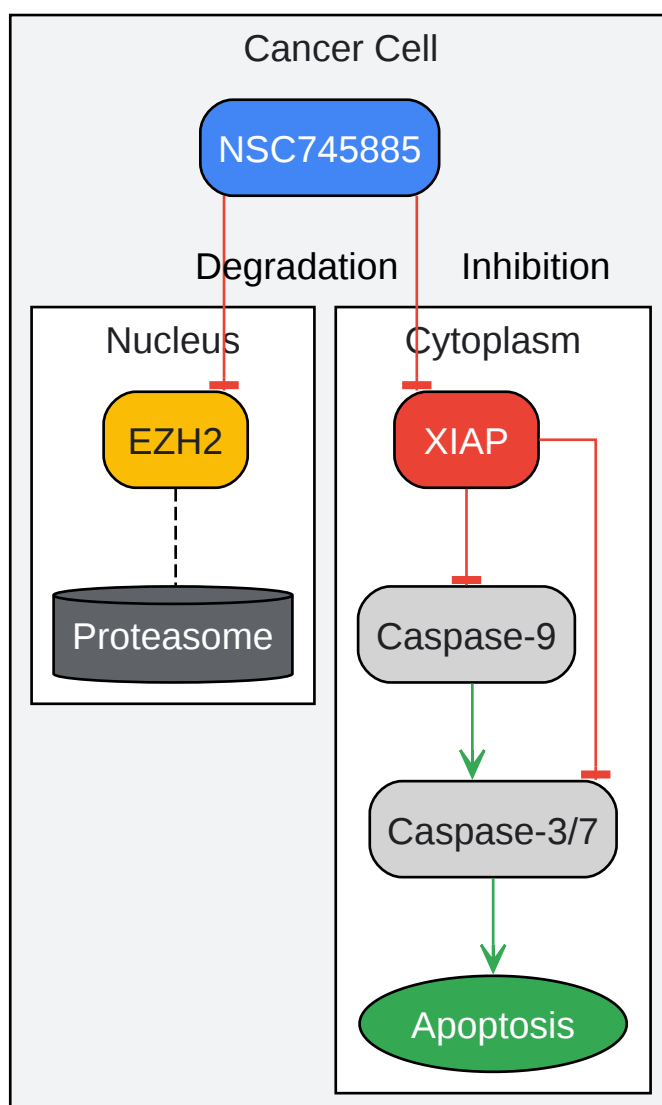
4. Experimental Timeline and Monitoring:

- Begin treatment when tumors reach a palpable size (e.g., 50-100 mm^3).
- Administer **NSC745885** or vehicle control daily for the duration of the study (e.g., 10 days).
- Monitor tumor growth by measuring tumor dimensions with calipers at regular intervals (e.g., every 2-3 days). Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Monitor animal health daily, including body weight, food and water intake, and any signs of toxicity.

5. Endpoint and Tissue Collection:

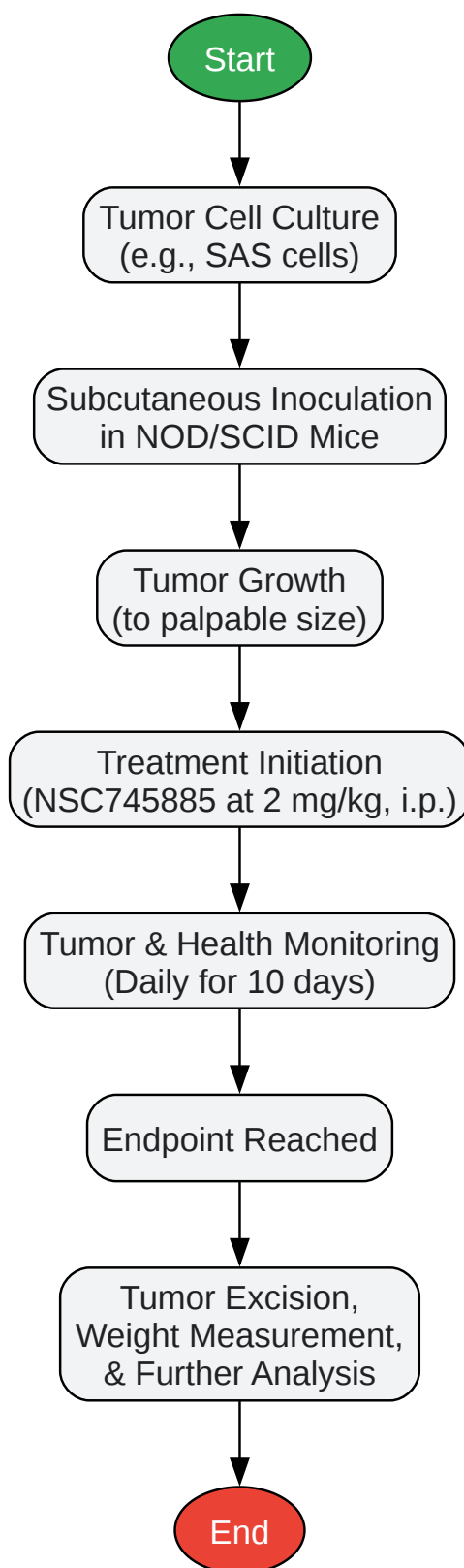
- The experiment can be terminated when tumors in the control group reach a predetermined size or at the end of the treatment period.
- Euthanize mice according to institutional guidelines.
- Excise tumors and measure their final weight.
- Tissues can be flash-frozen in liquid nitrogen for molecular analysis or fixed in formalin for histological examination.

Visualizations



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Caption: **NSC745885** signaling pathway in cancer cells.



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Caption: In vivo experimental workflow for **NSC745885**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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